

Technical Guide: Synthesis of Benzo[d]isothiazol-7-ylboronic Acid

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Compound of Interest

Compound Name: *Benzo[d]isothiazol-7-ylboronic acid*

Cat. No.: *B13651770*

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Executive Summary & Retrosynthetic Analysis

Target Molecule: **Benzo[d]isothiazol-7-ylboronic acid** (or Pinacol Ester) CAS Registry (Pinacol Ester): 1443293-85-3 (Analogous reference) Core Challenge: Accessing the sterically sensitive 7-position (adjacent to the sulfur atom) with high regioselectivity.

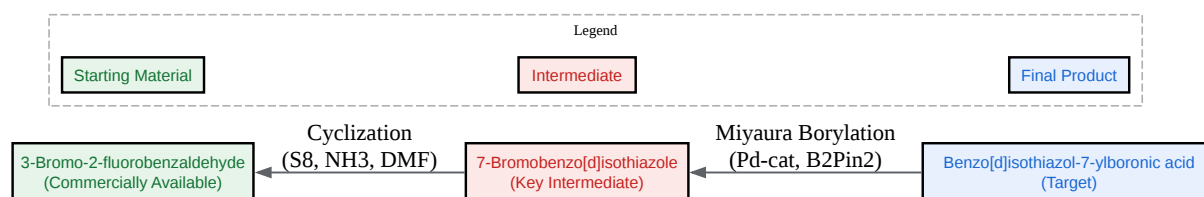
Strategic Rationale

Direct electrophilic halogenation of benzo[d]isothiazole typically occurs at the C3 (pseudo-benzylic) or C5 positions due to electronic directing effects. Direct C–H borylation (Ir-catalyzed) is often sterically directed to the C5 or C6 positions, avoiding the C4 (peri-to-C3) and C7 (peri-to-S) sites.

Therefore, the most robust route is Route A: The "Pre-functionalized" Cyclization Strategy. We construct the isothiazole ring after installing the halogen at the desired position.

- Precursor: 3-Bromo-2-fluorobenzaldehyde.

- Key Transformation: Nucleophilic aromatic substitution (S_NAr) of fluoride by sulfur, followed by in situ condensation with ammonia.



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Figure 1: Retrosynthetic disconnection showing the logic of installing the halogen prior to ring closure.

Detailed Experimental Protocols

Step 1: Synthesis of 7-Bromobenzo[d]isothiazole

This step utilizes a metal-free oxidative cyclization. The fluoride at the 2-position is activated for displacement by the aldehyde group (electron-withdrawing), while the bromine at the 3-position remains intact to become the 7-bromo substituent.

Reagents & Materials:

- 3-Bromo-2-fluorobenzaldehyde (1.0 equiv)
- Sulfur (S₈, elemental) (1.2 equiv)
- Aqueous Ammonia (25-28% NH₃) (5.0 equiv)
- DMF (Dimethylformamide), anhydrous^[1]

Protocol:

- Setup: Charge a pressure tube or a round-bottom flask (equipped with a condenser) with 3-bromo-2-fluorobenzaldehyde (10.0 g, 49.2 mmol) and elemental sulfur (1.9 g, 59.0 mmol).

- Solvation: Add anhydrous DMF (100 mL). Stir until the aldehyde is dissolved.
- Ammonia Addition: Slowly add aqueous ammonia (15 mL, ~250 mmol). Note: The reaction may be slightly exothermic.
- Reaction: Seal the tube (or cap the flask) and heat the mixture to 90 °C for 16 hours. The solution will turn deep red/brown, indicating the formation of polysulfide intermediates.
- Monitoring: Monitor by TLC (Hexane/EtOAc 9:1) or LC-MS.^{[2][3]} Look for the disappearance of the aldehyde and the formation of the product (M+H = 214/216).
- Workup:
 - Cool to room temperature.^{[4][5]}
 - Pour the mixture into ice-water (500 mL). The product typically precipitates as a solid.
 - Extract with Ethyl Acetate (3 x 100 mL) if precipitation is incomplete.
 - Wash the combined organics with brine (2 x 100 mL) to remove DMF.
 - Dry over Na₂SO₄, filter, and concentrate.
- Purification: Purify via silica gel flash chromatography (Gradient: 0-10% EtOAc in Hexanes).
 - Yield Expectation: 65-75%
 - Appearance: Pale yellow to off-white solid.

Mechanism Insight: Ammonia reacts with sulfur to generate polysulfide anions (S_x²⁻). These nucleophiles displace the fluoride (S_NAr). The resulting thiolate/polysulfide attacks the imine (formed from aldehyde + ammonia) to close the ring, followed by oxidation (loss of H₂) to aromatize.

Step 2: Miyaura Borylation (Synthesis of Pinacol Ester)

Palladium-catalyzed cross-coupling converts the aryl bromide to the boronic ester.

Reagents:

- 7-Bromobenzo[d]isothiazole (from Step 1) (1.0 equiv)
- Bis(pinacolato)diboron (B2Pin2) (1.2 equiv)
- Pd(dppf)Cl₂[6]·CH₂Cl₂ (0.05 equiv)
- Potassium Acetate (KOAc) (3.0 equiv)
- 1,4-Dioxane (degassed)

Protocol:

- Inert Atmosphere: Purge a reaction vial with Nitrogen or Argon.
- Charging: Add 7-bromobenzo[d]isothiazole (5.0 g, 23.3 mmol), B2Pin2 (7.1 g, 28.0 mmol), and KOAc (6.8 g, 70.0 mmol).
- Catalyst: Add Pd(dppf)Cl₂ (950 mg, 1.1 mmol).
- Solvent: Add 1,4-Dioxane (50 mL). Sparge with argon for 10 minutes to remove oxygen (critical to prevent protodebromination).
- Heating: Heat to 95 °C for 4-6 hours.
- Workup:
 - Cool to room temperature.[4][5]
 - Filter through a pad of Celite to remove palladium black. Rinse with EtOAc.[3]
 - Concentrate the filtrate.[5]
- Purification: Flash chromatography (Hexane/EtOAc).
 - Note: Boronic esters can degrade on acidic silica. Use neutralized silica (pre-washed with 1% Et₃N) or run a fast column.
 - Yield Expectation: 70-85%

- Product: **Benzo[d]isothiazol-7-ylboronic acid** pinacol ester.

Step 3: Hydrolysis to Boronic Acid (Optional)

While the pinacol ester is the preferred storage form, the free acid can be generated for specific coupling requirements.

Protocol:

- Dissolve the pinacol ester in Acetone/Water (3:1).
- Add Sodium Periodate (NaIO_4 , 3.0 equiv) and Ammonium Acetate (NH_4OAc , 3.0 equiv).
- Stir at room temperature for 12-24 hours.
- Remove acetone under vacuum. Extract the aqueous layer with EtOAc.^[3]
- The boronic acid may exist as a trimeric boroxine anhydride; treat with aqueous NaOH, wash with organic solvent, then acidify the aqueous layer to precipitate the free boronic acid.

Critical Process Parameters & Troubleshooting

Parameter	Condition/Issue	Recommendation
Regioselectivity	Wrong Isomer	Ensure starting material is 3-bromo-2-fluorobenzaldehyde. Using 6-bromo-2-fluoro precursor yields the 4-bromo isomer.
Reaction Safety	H2S Evolution	The cyclization generates sulfides. Perform in a well-ventilated fume hood. Use a bleach trap for effluent gas.
Purification	Protodeboronation	During Step 2, if the reaction runs too long or temp is too high (>110°C), the Boron group can be lost (replaced by H). Monitor strictly by LCMS.
Catalyst Choice	Low Conversion	If Pd(dppf)Cl ₂ is slow, switch to XPhos Pd G2 or Pd2(dba) ₃ /PCy ₃ for sterically hindered substrates.

Structural Verification (Data Simulation)

For the final **Benzo[d]isothiazol-7-ylboronic acid** pinacol ester:

- ¹H NMR (400 MHz, CDCl₃):
 - δ 9.10 (s, 1H, H-3) — Characteristic deshielded proton of the isothiazole ring.
 - δ 8.15 (d, J = 7.5 Hz, 1H, H-4 or H-6).
 - δ 7.95 (d, J = 7.5 Hz, 1H, H-6 or H-4).
 - δ 7.60 (t, J = 7.5 Hz, 1H, H-5).
 - δ 1.42 (s, 12H, Pinacol CH₃).

- ¹³C NMR: Characteristic signals at ~155 ppm (C-3) and ~84 ppm (Pinacol C-O). Carbon attached to Boron is typically broad or invisible due to quadrupole relaxation.

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